

A Technical Guide to the Solubility of Isonicotinamide-d4 in Organic Solvents

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Compound of Interest

Compound Name: Isonicotinamide-d4

Cat. No.: B032610

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the solubility characteristics of **Isonicotinamide-d4**, a deuterated analog of Isonicotinamide. Given the limited direct data on the deuterated form, this document leverages extensive data available for the non-deuterated parent compound, Isonicotinamide, and discusses the principles of isotopic effects on solubility. It also includes detailed experimental protocols for solubility determination and illustrates relevant workflows for its application in research and development.

Introduction to Isonicotinamide-d4

Isonicotinamide-d4 is the deuterated form of Isonicotinamide (pyridine-4-carboxamide), an isomer of nicotinamide (a form of vitamin B3). In this molecule, the four hydrogen atoms on the pyridine ring are replaced with deuterium. This isotopic labeling makes **Isonicotinamide-d4** an invaluable tool in various scientific applications, particularly as an internal standard for quantitative analysis using mass spectrometry (GC-MS or LC-MS) and as a tracer in metabolic studies.^{[1][2]} Its utility is also linked to the biological activities of its parent compound, which is known to induce apoptosis in certain cancer cell lines, such as human acute myelomonocytic leukemia (HL-60) cells.^{[3][4][5]}

Understanding the solubility of **Isonicotinamide-d4** in different organic solvents is critical for its effective use in experimental design, formulation development, and analytical method validation.

Solubility Profile

Direct, quantitative solubility data for **Isonicotinamide-d4** in organic solvents is not extensively reported in peer-reviewed literature. However, the solubility of a deuterated compound is generally expected to be very similar to its non-deuterated counterpart. The substitution of hydrogen with deuterium does not significantly alter the key physicochemical properties that govern solubility, such as polarity and molecular volume. While minor differences can arise due to subtle changes in intermolecular forces like hydrogen bonding, for most practical purposes, the solubility data for Isonicotinamide can serve as a reliable proxy.^[6]

The solubility of Isonicotinamide has been determined in a wide range of organic solvents. The data compiled from various sources is presented below.

Table 1: Solubility of Isonicotinamide in Various Solvents

Solvent	Solubility Data	Temperature (°C)	Reference
Water	191 g/L	37	[7]
Dimethyl Sulfoxide (DMSO)	Soluble	Not Specified	[8]
Methanol	Soluble	Not Specified	[4][8]
Ethanol	Soluble	Not Specified	[8]
Chloroform	Soluble	Not Specified	[8]
Dioxane	10 mg/L	Not Specified	[8]
N,N-dimethylacetamide	High Solubility	50.15 (323.15 K)	[9]
N,N-dimethylformamide	High Solubility	50.15 (323.15 K)	[9]
n-Propanol	Moderate Solubility	50.15 (323.15 K)	[9]
iso-Propanol	Moderate Solubility	50.15 (323.15 K)	[9]
n-Butanol	Moderate Solubility	50.15 (323.15 K)	[9]
Tetrahydrofuran	Lower Solubility	50.15 (323.15 K)	[9]
Ethyl Acetate	Lower Solubility	50.15 (323.15 K)	[9]
Acetonitrile	Lower Solubility	50.15 (323.15 K)	[9]

| Acetone | Low Solubility | 50.15 (323.15 K) |[9] |

A study on solute-solvent interactions established a qualitative solubility trend at room temperature as follows: Methanol > Ethanol > Acetone > Acetonitrile > Ethyl Acetate > Chloroform.[10]

Experimental Protocol for Solubility Determination

A precise determination of solubility is crucial for reproducible experimental results. The following is a generalized static equilibrium method, adapted from standard laboratory

procedures for thermodynamic solubility assessment.[\[9\]](#)[\[11\]](#)[\[12\]](#)

Objective: To determine the equilibrium solubility of **Isonicotinamide-d4** in a specific organic solvent at a controlled temperature.

Materials:

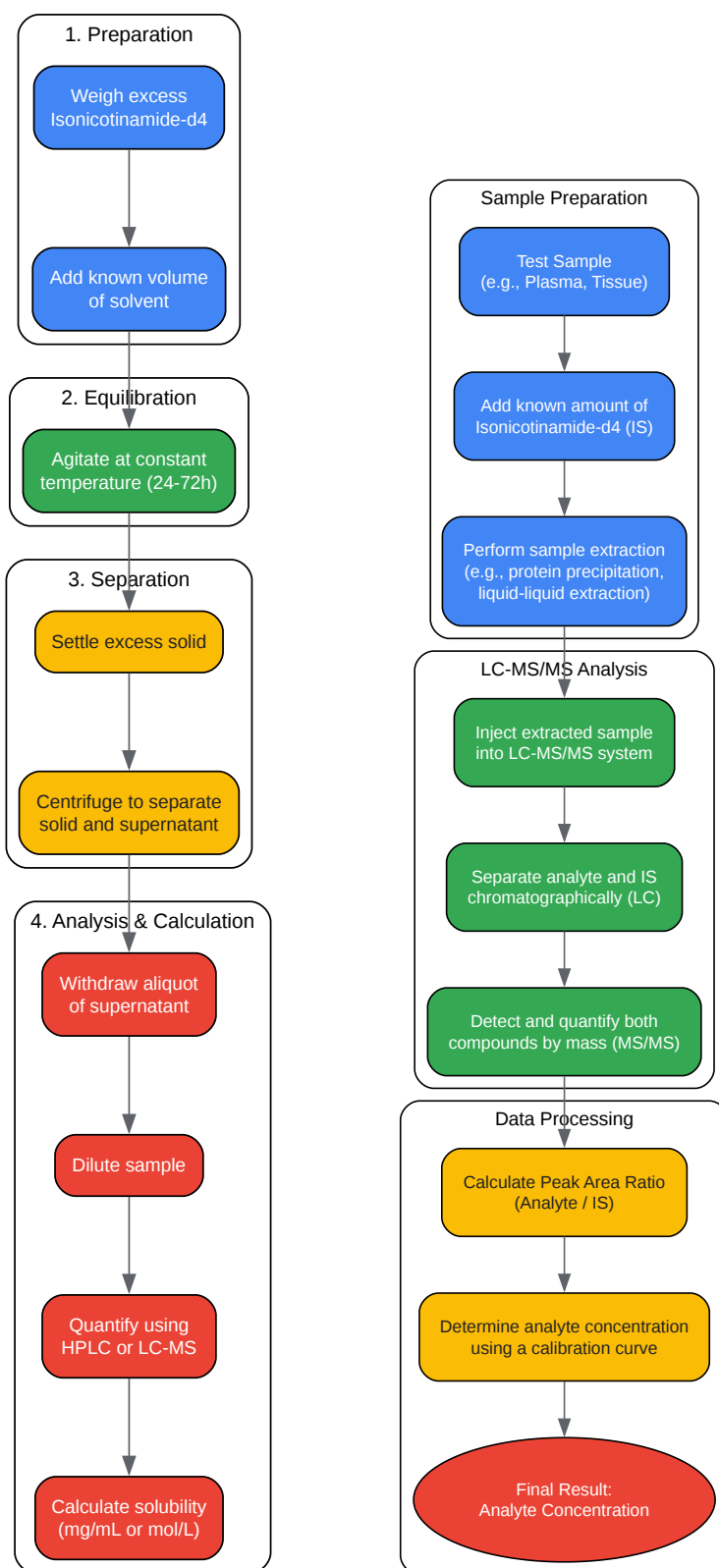
- **Isonicotinamide-d4** powder
- High-purity organic solvent of choice
- Analytical balance (± 0.1 mg)
- Vials with screw caps
- Constant temperature shaker bath or incubator
- Centrifuge
- Volumetric flasks and pipettes
- Analytical instrument for quantification (e.g., HPLC-UV, LC-MS)

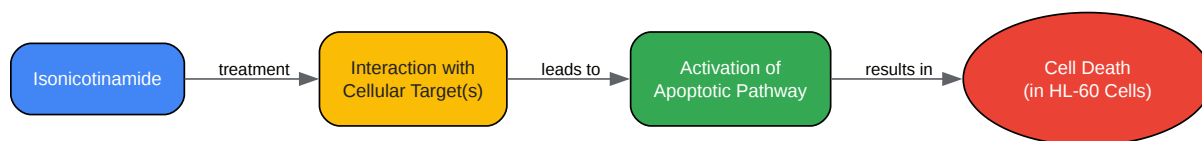
Procedure:

- Preparation of Saturated Solution:
 - Add an excess amount of **Isonicotinamide-d4** powder to a series of vials. The excess solid is crucial to ensure equilibrium with the saturated solution.
 - Accurately add a known volume of the selected organic solvent to each vial.
 - Securely cap the vials to prevent solvent evaporation.
- Equilibration:
 - Place the vials in a constant temperature shaker bath set to the desired experimental temperature (e.g., 25 °C).

- Agitate the samples for a predetermined period (e.g., 24-72 hours) to ensure equilibrium is reached. The time required may vary depending on the compound and solvent.
- Sample Separation:
 - After equilibration, allow the vials to stand undisturbed at the same temperature for a short period (e.g., 2 hours) to let the excess solid settle.
 - Centrifuge the vials to ensure complete separation of the solid from the supernatant.
- Sample Analysis:
 - Carefully withdraw a precise aliquot of the clear supernatant.
 - Dilute the aliquot gravimetrically or volumetrically with an appropriate solvent to a concentration within the calibrated range of the analytical instrument.
 - Analyze the concentration of **Isonicotinamide-d4** in the diluted sample using a validated analytical method (e.g., HPLC-UV).
- Calculation:
 - Calculate the original concentration in the saturated solution by accounting for the dilution factor. The result is typically expressed in mg/mL or mol/L.

The workflow for this protocol is visualized below.





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